

Validating the Antiplatelet Activity of Sch 79797: A Comparative Guide

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Compound of Interest

Compound Name: Sch 30497
CAS No.: 83674-78-6
Cat. No.: B1680893

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the antiplatelet agent Sch 79797 with other alternatives, supported by experimental data. The information is intended to assist researchers and professionals in drug development in evaluating the efficacy and mechanisms of action of this compound.

Executive Summary

Sch 79797 is a potent and selective non-peptide antagonist of the Protease-Activated Receptor-1 (PAR-1), a key receptor in thrombin-mediated platelet activation. Experimental data demonstrates its ability to inhibit platelet aggregation by blocking the PAR-1 signaling pathway. This guide compares the antiplatelet activity of Sch 79797 with other PAR-1 antagonists, such as Vorapaxar and Atopaxar, as well as antagonists of the related PAR-4 receptor. Notably, some studies suggest that Sch 79797 may also exert antiplatelet effects through PAR-1 independent mechanisms and exhibits antibacterial properties.

Comparative Antiplatelet Activity

The following table summarizes the in vitro efficacy of Sch 79797 and its alternatives in inhibiting platelet activation and aggregation. The data is presented as the half-maximal inhibitory concentration (IC50) or effective concentration, providing a quantitative measure of potency.

Compound	Target	Assay	Agonist	IC50 / Effective Concentration
Sch 79797	PAR-1	Radioligand Binding	[3H]haTRAP	70 nM ^[1]
Vorapaxar	PAR-1	Platelet Aggregation	Thrombin	47 nM
Platelet Aggregation	haTRAP	25 nM		
Atopaxar	PAR-1	Platelet Aggregation	TRAP	Near complete inhibition at ≥ 20 ng/mL
BMS-986120	PAR-4	Platelet Activation	γ-thrombin / PAR-4 Activating Peptide	<10 nM
YD-3	PAR-4	Platelet Aggregation (rabbit)	Thrombin	28.3 μM
Platelet Aggregation (human)	Trypsin	38.1 μM		

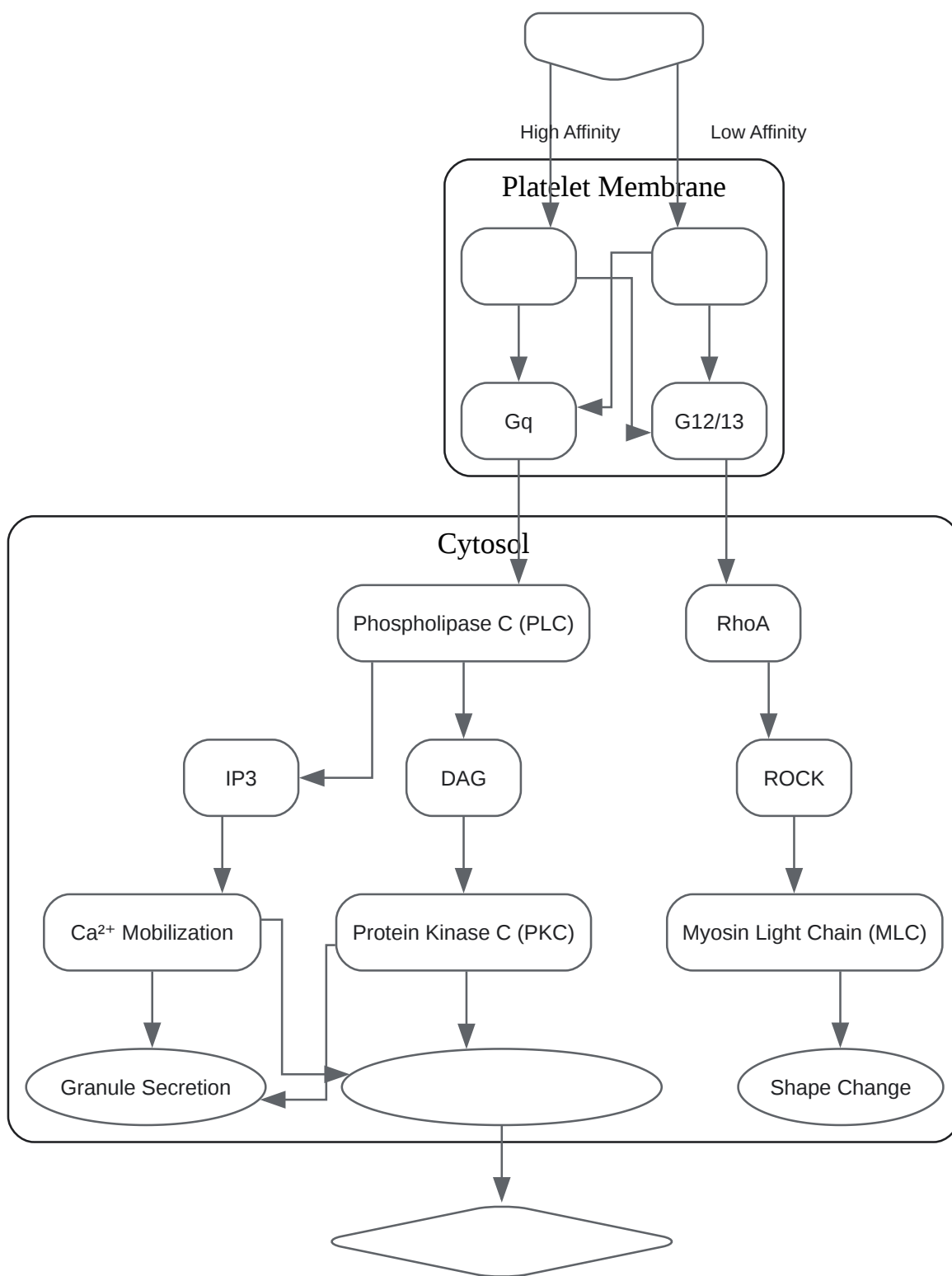
Signaling Pathways in Platelet Activation

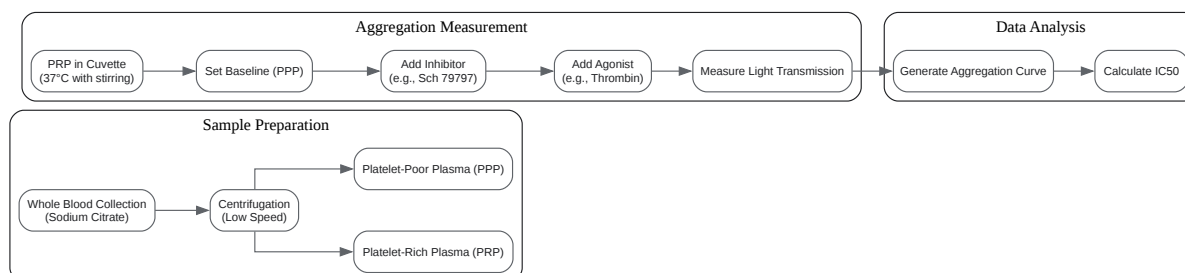
Thrombin is a potent platelet activator that signals through two G-protein coupled receptors on human platelets: PAR-1 and PAR-4.

- PAR-1: Binds thrombin with high affinity, leading to rapid and transient platelet activation.

- PAR-4: Binds thrombin with lower affinity, resulting in a slower but more sustained signaling response.

The diagram below illustrates the signaling cascade initiated by the activation of PAR-1 and PAR-4, leading to platelet aggregation.





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References

- 1. Inhibition of cellular action of thrombin by N3-cyclopropyl-7-[[4-(1-methylethyl)phenyl]methyl]-7H-pyrrolo[3, 2-f]quinazoline-1,3-diamine (SCH 79797), a nonpeptide thrombin receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
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